

# Technical Guide: Gly-Phe-Gly Based Protease Inhibitors & Motifs

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## Compound of Interest

Compound Name: *H-Gly-Phe-Gly-aldehyde  
semicarbazone*

CAS No.: *102579-48-6*

Cat. No.: *B012075*

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## Part 1: Executive Technical Analysis

### The GFG Motif: Substrate vs. Inhibitor

The sequence Gly-Phe-Gly is not a random peptide; it is a privileged scaffold designed to mimic the substrate specificity of Cathepsin B, a lysosomal cysteine protease. Cathepsin B is unique among cathepsins for having both endopeptidase and exopeptidase (peptidyl dipeptidase) activity, preferring hydrophobic residues (Phe) at the P2 position and small residues (Gly) at P1.

- As an Inhibitor: When coupled with a "warhead" (e.g., semicarbazone, chloromethyl ketone), the GFG sequence guides the molecule into the S2-S1 active site pockets, positioning the warhead to react with the catalytic Cysteine 29.
- As a Cleavable Linker: In Antibody-Drug Conjugates (ADCs), the tetrapeptide variant Gly-Gly-Phe-Gly (GGFG) is the industry standard. It remains stable in neutral systemic circulation but is rapidly cleaved by Cathepsin B upon lysosomal internalization, releasing the cytotoxic payload.

## Mechanism of Action

The mode of inhibition depends entirely on the C-terminal functional group (warhead).

| Inhibitor Class        | Compound Example   | Mechanism                                                     | Reversibility | Primary Application                   |
|------------------------|--------------------|---------------------------------------------------------------|---------------|---------------------------------------|
| Peptidyl Semicarbazone | Gly-Phe-Gly-Sc     | Forms a covalent semicarbazone adduct with active site Thiol. | Reversible    | Affinity Purification of Cathepsin B. |
| Chloromethyl Ketone    | **Z-Gly-Leu-Phe-CM |                                                               |               |                                       |

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